

Biosynthetic Pathways of Unsaturated C16 Dicarboxylic Acids: A Technical Guide

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Compound of Interest

Compound Name: 7-Hexadecenedioic acid, (7Z)-

CAS No.: 253687-18-2

Cat. No.: B12656049

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Executive Summary

Unsaturated C16 dicarboxylic acids (e.g., 7-hexadecenedioic acid, 9-hexadecenedioic acid) are high-value bifunctional building blocks. Unlike their saturated counterparts (Thapsic acid), the presence of the internal double bond confers unique physicochemical properties, including lower melting points and reactive sites for further functionalization (e.g., cross-linking in polymers or "click" chemistry in drug conjugates).

While chemical synthesis via metathesis or ozonolysis is possible, it often suffers from poor selectivity and hazardous byproducts. Microbial

-oxidation offers a stereospecific, ambient-temperature alternative. This guide focuses on the metabolic engineering of *Candida tropicalis* and *Yarrowia lipolytica* to convert monounsaturated fatty acids (MUFAs) like Palmitoleic acid (C16:1) into their corresponding dicarboxylic acids (DCAs) without degrading the carbon chain or saturating the double bond.

Metabolic Pathway Architecture

The core biosynthetic logic relies on two simultaneous interventions:

- Amplification of the

-Oxidation Pathway: To functionalize the terminal methyl group (

) into a carboxyl group (

).

- Abolishment of the

-Oxidation Pathway: To prevent the degradation of the fatty acid backbone for energy.

The -Oxidation Mechanism (Endoplasmic Reticulum)

The conversion of a fatty acid to a dicarboxylic acid occurs in three enzymatic steps:[1]

- Terminal Hydroxylation: The rate-limiting step. A membrane-bound Cytochrome P450 monooxygenase (CYP52 family), coupled with NADPH-cytochrome P450 reductase (NCP), introduces a hydroxyl group at the

-position.

- Reaction:

- Alcohol Oxidation: The

-hydroxy fatty acid is oxidized to an aldehyde by Fatty Alcohol Oxidase (FAO) or Alcohol Dehydrogenase (ADH).[2]

- Aldehyde Oxidation: The aldehyde is converted to the final dicarboxylic acid by Fatty Aldehyde Dehydrogenase (FALDH).[2]

The -Oxidation Blockade (Peroxisome)

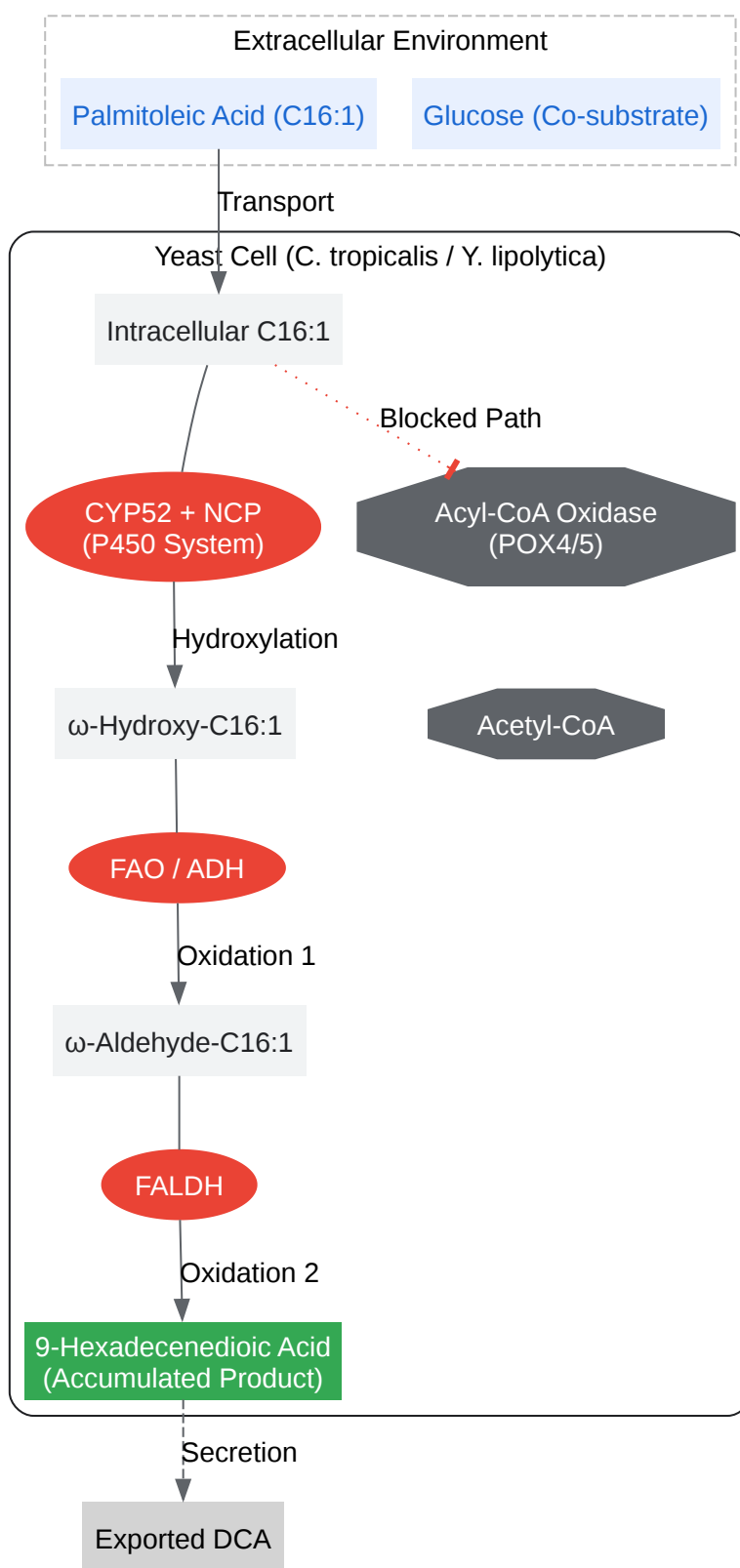
Wild-type yeasts utilize fatty acids as a carbon source via

-oxidation.[3] To accumulate DCAs, the entry into this pathway must be blocked. The key target is Acyl-CoA Oxidase (Aox/Pox), which catalyzes the first step of converting Acyl-CoA to Enoyl-CoA.

- Critical Engineering Step: Disruption of POX4 and POX5 genes in *C. tropicalis* (or POX1-6 in *Y. lipolytica*) completely blocks chain shortening, forcing the flux toward accumulation.

Pathway Visualization

The following diagram illustrates the engineered metabolic flow for converting Palmitoleic Acid (C16:1) to 9-Hexadecenedioic Acid.[\[4\]](#)[\[5\]](#)



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Figure 1: Engineered metabolic pathway for unsaturated C16 DCA production. Red nodes indicate enzymatic steps; the grey dashed node represents the genetic knockout target.

Host Engineering & Strain Selection[6][7]

Host Selection: *Candida tropicalis* vs. *Yarrowia lipolytica*

Feature	<i>Candida tropicalis</i>	<i>Yarrowia lipolytica</i>
Ploidy	Diploid (requires sequential gene disruption)	Haploid (easier genetic manipulation)
Substrate Tolerance	Extremely high (alkanes, fatty acids)	High (hydrophobic substrates)
-Oxidation Activity	Native, highly active CYP52 family	Moderate native activity; often requires overexpression
Industrial Status	Gold Standard for DCAs	Emerging / Academic favorite
Pathogenicity	Opportunistic pathogen (BSL-2)	GRAS status (BSL-1)

Recommendation: For maximum titer and yield of C16 DCAs, engineered *C. tropicalis* remains the superior host due to its robust P450 system. However, for pharmaceutical applications requiring strict endotoxin/pathogen control, *Y. lipolytica* is a viable alternative.

Genetic Construction Protocol (*C. tropicalis*)

To create a production strain (e.g., derived from ATCC 20336):

- Block
 - Oxidation: Sequentially disrupt both alleles of POX4 and POX5 using the URA3 blaster method or CRISPR-Cas9.
 - Result: Strain cannot grow on fatty acids but can convert them.
- Amplify

-Oxidation: Integrate additional copies of CYP52A13 or CYP52A17 (specific for C16 substrates) and NCP1 (reductase) under a strong constitutive promoter (e.g., pGAP or pTEF).

Bioprocess Protocol: Fed-Batch Fermentation

This protocol describes the production of 9-hexadecenedioic acid using a

-oxidation blocked *C. tropicalis* strain.

Reagents & Media

- Bioconversion Substrate: Methyl Palmitoleate (>90% purity) or Palmitoleic Acid.
- Growth Carbon Source: Glucose or Glycerol (50% w/v stock).
- Basal Medium: YNB (Yeast Nitrogen Base) w/o amino acids, Ammonium Sulfate (5 g/L), Peptone (10 g/L).

Fermentation Workflow

The process is a two-stage fed-batch fermentation:

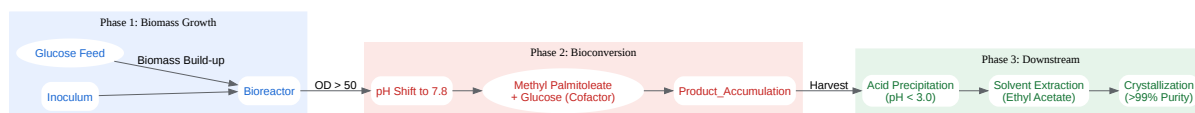
- Growth Phase: Biomass accumulation using glucose.
- Bioconversion Phase: Addition of fatty acid substrate under glucose limitation.

Step-by-Step Protocol:

- Inoculation: Inoculate 50 mL seed culture (YPD) into a 5L bioreactor containing 2L Basal Medium + 30 g/L Glucose.
- Growth Parameters:
 - Temperature: 30°C
 - pH: 6.0 (controlled with 6N NaOH / 2N H₂SO₄)
 - DO: >30% (cascade agitation/aeration)

- Induction/Bioconversion:
 - When OD600 reaches ~50-60 (approx. 24h), deplete glucose.
 - Shift pH: Adjust pH to 7.5 - 7.8. Crucial: Higher pH increases the solubility of the resulting dicarboxylic acid, reducing product inhibition and facilitating export.
 - Feed Substrate: Initiate continuous feed of Methyl Palmitoleate (10-15 g/L initial, then maintain 2-5 g/L residual concentration).
 - Co-feed: Feed Glucose continuously (1-2 g/L/h) to regenerate NADPH required for the P450 reaction.
- Harvest: Stop fermentation when conversion efficiency (analyzed by GC) >95% (typically 96-120 hours).

Process Visualization



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Figure 2: Industrial workflow for the bioconversion of unsaturated fatty acids to DCAs.

Downstream Processing & Purification

Recovery of unsaturated DCAs requires care to prevent oxidation of the double bond.

- Cell Separation: Centrifuge culture broth (5000 x g, 15 min) to remove biomass. The DCA is in the supernatant (soluble at pH 7.8).

- Acidification: Slowly lower supernatant pH to 2.0-3.0 using HCl. The dicarboxylic acid will precipitate as a crude solid.
- Extraction: Extract the precipitate with Ethyl Acetate or Diethyl Ether (1:1 v/v).
- Solvent Evaporation: Rotary evaporate the solvent to obtain crude crystals.
- Purification: Recrystallize using a mixture of Ethanol/Water or Acetic Acid.
 - Note: For pharmaceutical grade, a silica gel column chromatography step (Hexane:Ethyl Acetate gradient) may be required to remove trace monocarboxylic acids.

Quantitative Benchmarks

Parameter	Target Value	Notes
Titer	100 - 140 g/L	High titers require efficient O ₂ transfer ($kLa > 400 \text{ h}^{-1}$).
Yield (Molar)	> 95%	Loss usually due to incomplete conversion or cell adsorption.
Productivity	1.0 - 1.5 g/L/h	Driven by CYP450 copy number and NADPH availability.
Purity	> 99.5%	Critical for polymerization or drug conjugation.

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